

Introduction: The Strategic Importance of 7-Bromoquinolin-8-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 7-Bromoquinolin-8-amine

CAS No.: 85656-65-1

Cat. No.: B1602045

[Get Quote](#)

The quinoline scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a wide array of pharmacologically active compounds.[1] Within this class, **7-Bromoquinolin-8-amine** emerges as a particularly valuable synthetic intermediate. Its strategic placement of a bromine atom and an amino group on the quinoline core provides two distinct and versatile handles for chemical modification. This guide offers a comprehensive overview of the chemical properties, synthesis, reactivity, and applications of **7-Bromoquinolin-8-amine**, providing researchers with the foundational knowledge required to leverage this molecule in drug discovery and materials science. The presence of the bromine at the 7-position allows for a variety of palladium-catalyzed cross-coupling reactions, while the amino group at the 8-position can be readily derivatized, making this compound a powerful building block for creating diverse molecular libraries.[2][3]

Core Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **7-Bromoquinolin-8-amine** is fundamental to its application in research and development. These properties influence its solubility, reactivity, and pharmacokinetic profile in potential drug candidates.

Summary of Physicochemical Data

The key physicochemical properties of **7-Bromoquinolin-8-amine** are summarized in the table below, based on data from comprehensive chemical databases.[4]

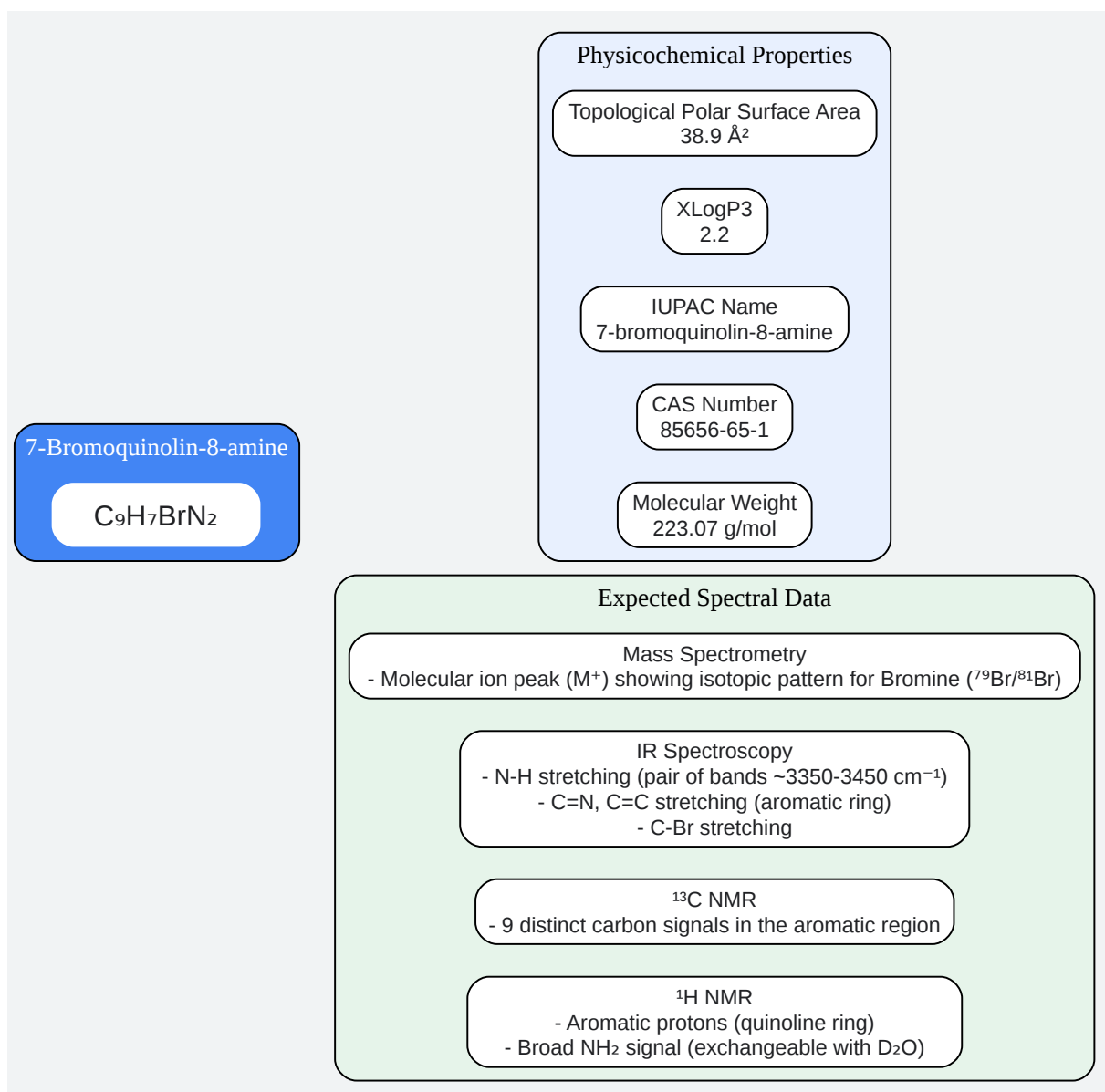
Property	Value	Source
Molecular Formula	C ₉ H ₇ BrN ₂	PubChem[4]
Molecular Weight	223.07 g/mol	PubChem[4]
IUPAC Name	7-bromoquinolin-8-amine	PubChem[4]
CAS Number	85656-65-1	PubChem[4]
XLogP3 (Lipophilicity)	2.2	PubChem[4]
Topological Polar Surface Area	38.9 Å ²	PubChem[4]

Spectral Characteristics

While a complete, published spectral analysis for **7-Bromoquinolin-8-amine** is not readily available, its expected spectral characteristics can be inferred from the analysis of closely related structures and general spectroscopic principles.[5][6][7]

- ¹H NMR Spectroscopy: The spectrum is expected to show a series of signals in the aromatic region corresponding to the protons on the quinoline ring system. The two protons of the amino group at the C8 position would likely appear as a broad singlet, which would be exchangeable with D₂O.[7]
- ¹³C NMR Spectroscopy: Nine distinct signals are anticipated in the aromatic region of the spectrum, corresponding to the nine carbon atoms of the quinoline core.
- Infrared (IR) Spectroscopy: Key absorptions would include a pair of N-H stretching bands characteristic of a primary amine in the region of 3350-3450 cm⁻¹. Other significant bands would correspond to C=C and C=N stretching vibrations of the aromatic quinoline ring and C-Br stretching.[7]

- Mass Spectrometry: The mass spectrum should exhibit a molecular ion peak (M^+) with a characteristic isotopic pattern for bromine (approximately 1:1 ratio for ^{79}Br and ^{81}Br isotopes), which is a definitive feature for bromo-containing compounds.



[Click to download full resolution via product page](#)

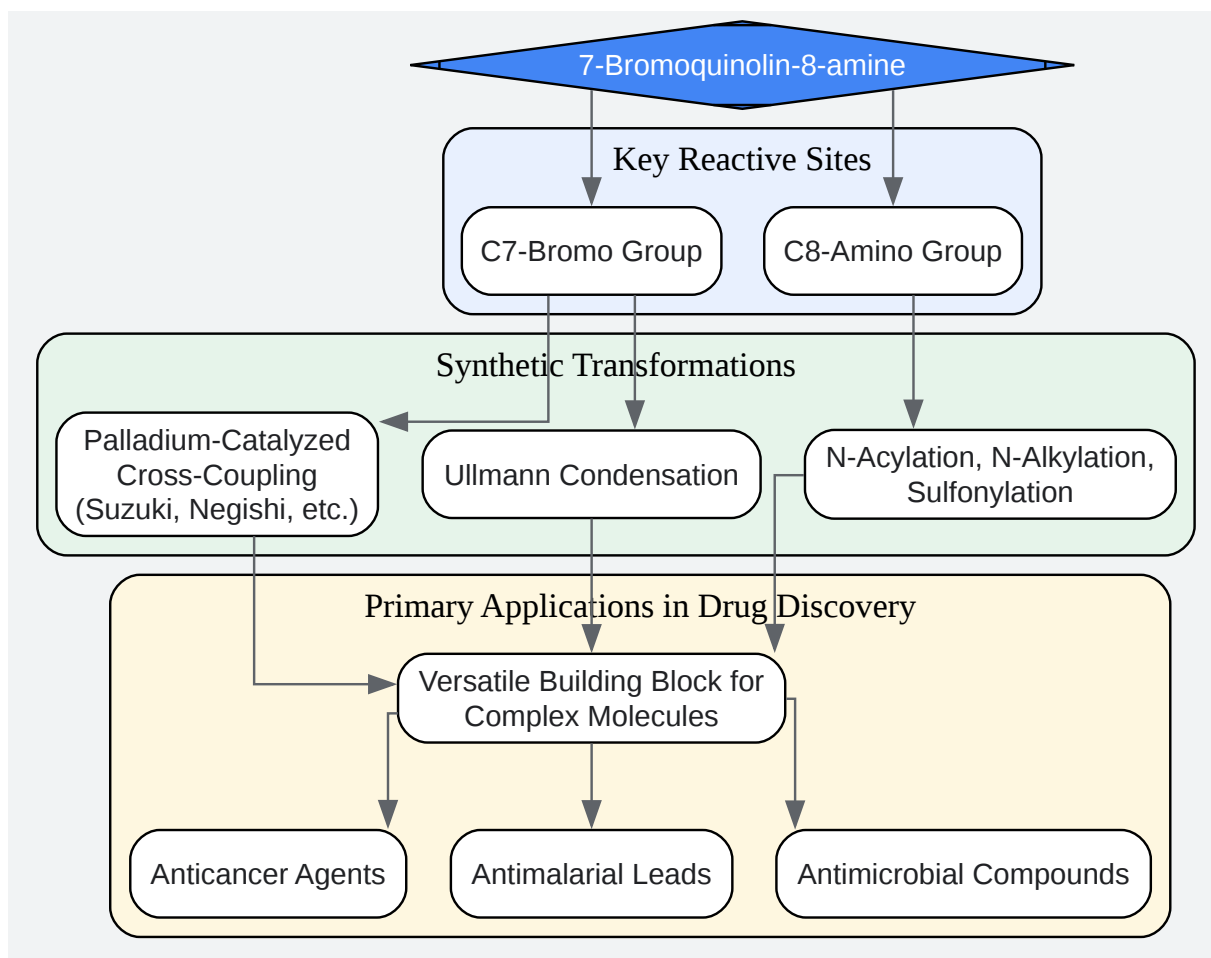
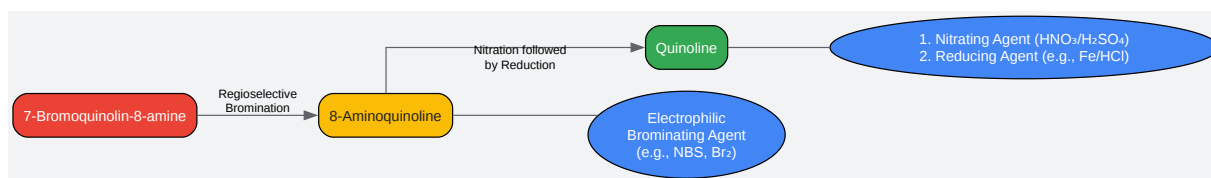
Caption: Overview of the core chemical and spectral properties of **7-Bromoquinolin-8-amine**.

Synthesis and Methodologies

The synthesis of **7-Bromoquinolin-8-amine** can be approached through several strategic routes, often involving the construction of the quinoline core followed by functional group interconversion, or the direct functionalization of a pre-formed quinoline ring.

Retrosynthetic Analysis

A plausible retrosynthetic pathway for **7-Bromoquinolin-8-amine** involves the regioselective bromination of 8-aminoquinoline. The synthesis of 8-aminoquinoline itself is a well-established process, typically starting from quinoline via nitration to yield a mixture of 5-nitro and 8-nitroquinoline, followed by separation and reduction of the 8-nitro isomer.[1]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. benchchem.com \[benchchem.com\]](https://benchchem.com)
- [3. Synthesis and evaluation of 7-substituted 4-aminoquinoline analogs for antimalarial activity - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [4. 7-Bromoquinolin-8-amine | C9H7BrN2 | CID 12846626 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/)
- [5. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [6. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [7. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- To cite this document: BenchChem. [Introduction: The Strategic Importance of 7-Bromoquinolin-8-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1602045/docs#introduction-the-strategic-importance-of-7-bromoquinolin-8-amine\]](https://www.benchchem.com/product/b1602045/docs#introduction-the-strategic-importance-of-7-bromoquinolin-8-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)